

A Step-by-Step Guide to Bioconjugation with Amino-PEG4-C2-amine

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Compound of Interest

Compound Name: Amino-PEG4-C2-amine

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the bioconjugation of **Amino-PEG4-C2-amine**, a hydrophilic, diamine-containing polyethylene glycol (PEG) linker. These protocols are designed for professionals in research, and drug development, offering a guide to leveraging this versatile linker in various applications, including antibody-drug conjugates (ADCs), nanoparticle functionalization, and targeted drug delivery.

Introduction

Amino-PEG4-C2-amine is a flexible linker molecule featuring two primary amine groups separated by a tetraethylene glycol (PEG4) chain. This structure imparts hydrophilicity to the resulting conjugates, which can enhance solubility, reduce aggregation, and minimize non-specific binding.[1][2] The presence of two reactive amine terminals offers the potential for creating complex biomolecular architectures; however, it also necessitates careful control of reaction conditions to prevent undesirable cross-linking.[3] This guide will detail protocols for controlled bioconjugation to both N-hydroxysuccinimide (NHS) esters and carboxyl groups.

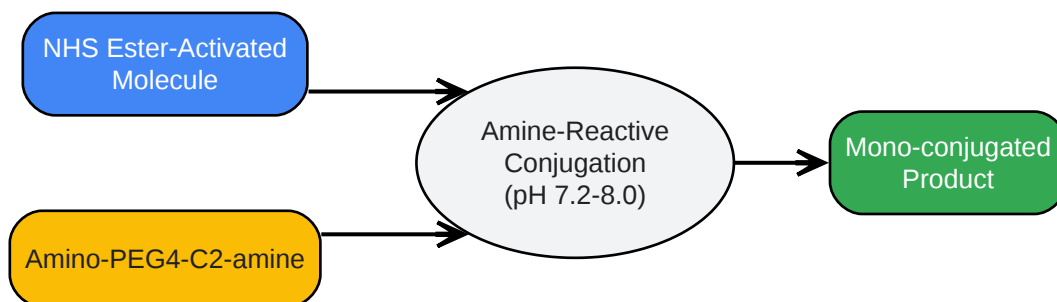
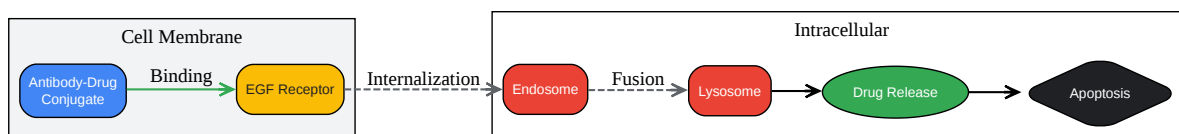
Physicochemical Properties

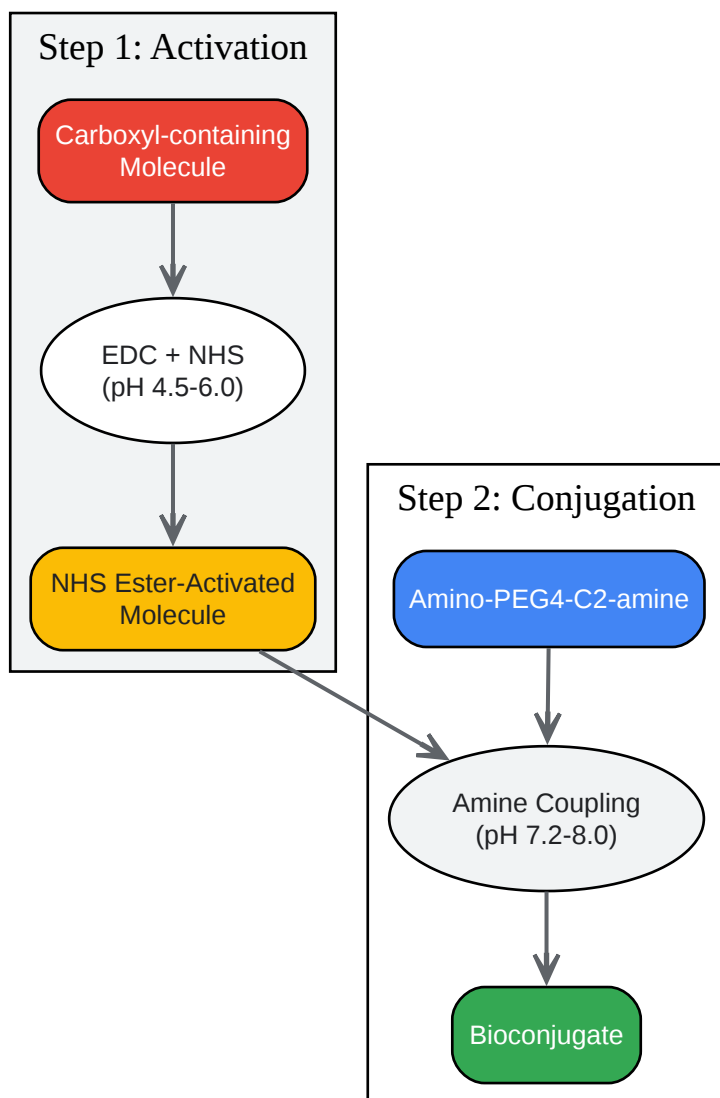
A summary of the key physicochemical properties of **Amino-PEG4-C2-amine** is presented in the table below for easy reference.

Property	Value	Reference
Molecular Weight	236.31 g/mol	[4][5]
Chemical Formula	C10H24N2O4	[5]
Appearance	Colorless to light yellow liquid	
Solubility	Soluble in water, DMSO, DMF	[6]
Storage	Short term (days to weeks) at 0-4°C; Long term (months to years) at -20°C, protected from light.	[4]

Bioconjugation Signaling Pathway: Targeted Drug Delivery via EGF Receptor

Bioconjugates created with **Amino-PEG4-C2-amine** can be utilized for targeted drug delivery. For instance, an antibody targeting the Epidermal Growth Factor Receptor (EGFR), which is often overexpressed in cancer cells, can be conjugated to a cytotoxic drug. This ADC would then selectively bind to cancer cells, be internalized, and release the drug, leading to targeted cell death while minimizing off-target effects.





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